

Application Note: HPLC Analysis of C.I. Pigment Yellow 74

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Compound of Interest

Compound Name: C.I. Pigment Yellow 74

Cat. No.: B1669072

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Introduction

C.I. Pigment Yellow 74 (PY74) is a monoazo pigment widely used in various applications, including printing inks, paints, plastics, and tattoo inks.[1][2] Its chemical structure is 2-((2-Methoxy-4-nitrophenyl)azo)-N-(2-methoxyphenyl)-3-oxobutanamide. The purity and impurity profile of PY74 is critical for its performance and safety, particularly in applications like tattoo inks where potential degradation products could pose health risks.[3][4] High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique for the separation, identification, and quantification of PY74 and its related substances. This application note provides a detailed protocol for the analysis of **C.I. Pigment Yellow 74** using reverse-phase HPLC (RP-HPLC).

Principle

This method utilizes reverse-phase HPLC with a C18 stationary phase to separate **C.I. Pigment Yellow 74** from its potential impurities and degradation products. The separation is achieved based on the differential partitioning of the analytes between the nonpolar stationary phase and a polar mobile phase. A gradient elution with a mobile phase consisting of acetonitrile and water, modified with an acid, allows for the effective separation of compounds with a range of polarities. Detection is performed using a UV-Vis detector at a wavelength where PY74 exhibits strong absorbance.

Experimental Protocols

Materials and Reagents

- **C.I. Pigment Yellow 74** reference standard (purity $\geq 98\%$)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Phosphoric acid (or Formic acid for MS-compatible methods) (analytical grade)[5][6]
- Methanol (HPLC grade) for sample preparation
- 0.22 μm syringe filters

Instrumentation

- HPLC system equipped with a gradient pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Analytical column: A C18 column (e.g., 4.6 x 150 mm, 5 μm particle size) is a suitable choice. Columns like Newcrom R1 have also been reported to be effective.[5][6]
- Data acquisition and processing software.

Sample Preparation

- **Standard Solution:** Accurately weigh about 10 mg of **C.I. Pigment Yellow 74** reference standard and transfer it to a 10 mL volumetric flask.
- Dissolve the standard in methanol and make up the volume to the mark. This will give a stock solution of approximately 1 mg/mL.
- Further dilute the stock solution with the initial mobile phase composition to prepare working standards of desired concentrations (e.g., 1, 5, 10, 25, 50 $\mu\text{g/mL}$).
- **Sample Solution:** For bulk pigment analysis, prepare a sample solution in the same manner as the standard solution. For formulated products like inks, an extraction step may be

necessary. A common solvent for extraction is tetrahydrofuran (THF), followed by dilution with the mobile phase.^{[3][4]}

- Filter all solutions through a 0.22 µm syringe filter before injection into the HPLC system.

HPLC Conditions

A typical HPLC method for the analysis of **C.I. Pigment Yellow 74** is presented in the table below. These conditions are a starting point and may require optimization for specific instruments and columns.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile with 0.1% Phosphoric Acid
Gradient	0-2 min: 50% B2-15 min: 50-90% B15-20 min: 90% B20-22 min: 90-50% B22-30 min: 50% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	440 nm ^[7]

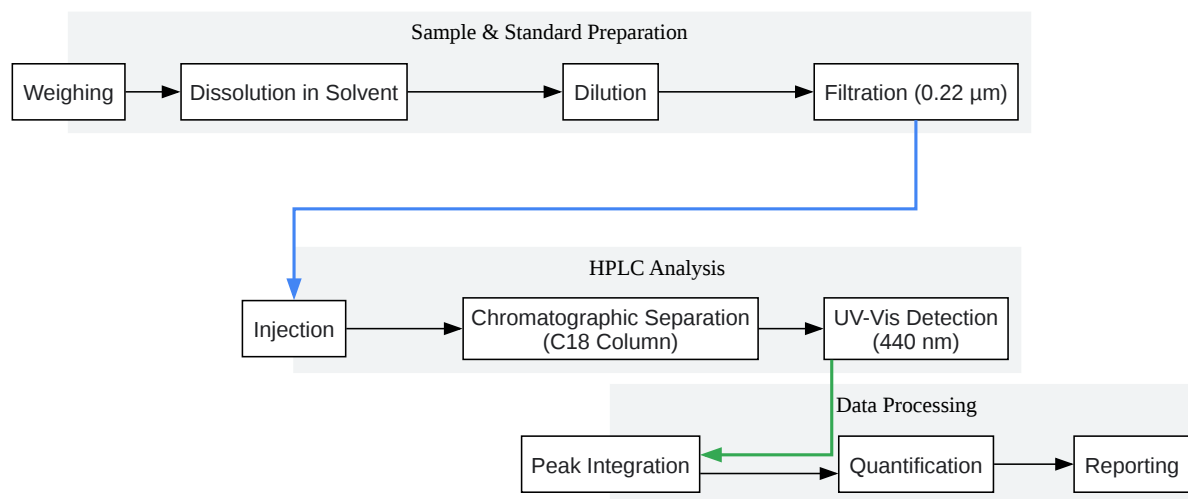
Data Presentation

The following table summarizes representative quantitative data for the analysis of **C.I. Pigment Yellow 74** and some of its potential photodecomposition products.^[3] Retention times are approximate and will vary depending on the specific HPLC system and conditions used.

Compound	Retention Time (min)
N,N''-bis(2-methoxyphenyl)urea	~ 4.5
N-(2-methoxyphenyl)-3-oxobutanamide	~ 6.2
2-(hydroxyimine)-N-(2-methoxyphenyl)-3-oxobutanamide	~ 7.8
C.I. Pigment Yellow 74	~ 12.1

Visualization

The following diagram illustrates the general workflow for the HPLC analysis of **C.I. Pigment Yellow 74**.



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Caption: Workflow for HPLC analysis of **C.I. Pigment Yellow 74**.

Conclusion

The described RP-HPLC method provides a robust and reliable approach for the quantitative analysis of **C.I. Pigment Yellow 74** and the identification of its potential impurities. This application note serves as a comprehensive guide for researchers and scientists involved in the quality control and development of products containing this pigment. The provided protocol can be adapted and validated for specific laboratory settings and applications.

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